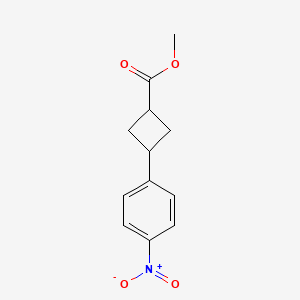

Methyl 3-(4-nitrophenyl)cyclobutane-1-carboxylate

• CAS RN: 62485-62-5
• Molecular Formula: C12H13NO4
• Molecular Weight: 235.24 g/mol
• IUPAC Name: methyl 3-(4-nitrophenyl)cyclobutane-1-carboxylate
• InChI: InChI=1S/C12H13NO4/c1-17-12(14)10-6-9(7-10)8-2-4-11(5-3-8)13(15)16/h2-5,9-10H,6-7H2,1H3
• InChI Key: RXSLPSXTWXAEPI-UHFFFAOYSA-N
• Canonical SMILES: COC(=O)C1CC(C1)C2=CC=C(C=C2)[N+](=O)[O-]

Description

Methyl 3-(4-nitrophenyl)cyclobutane-1-carboxylate is a useful research compound. Its molecular formula is C12H13NO4 and its molecular weight is 235.24 g/mol. The purity is usually 95%.
BenchChem offers high-quality Methyl 3-(4-nitrophenyl)cyclobutane-1-carboxylate suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about Methyl 3-(4-nitrophenyl)cyclobutane-1-carboxylate including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

Fuming nitric acid (0.54ml.) was added dropwise to a stirred solution of methyl 3-phenylcyclobutanecarboxylate (950mg.) in acetic anhydride (5ml.) and glacial acetic acid (0.25ml.) at -5° C. The reaction mixture was set aside overnight at room temperature then poured onto ice and extracted with ethyl acetate (3 × 20ml.) The ethyl acetate solution was dried over magnesium sulphate and evaporated under reduced pressure. Chromatography of the residue on a column of "Florisil" (25g.), eluting with toluene, gave methyl 3-(4-nitrophenyl)cyclobutanecarboxylate as a pale yellow oil. The n.m.r. spectrum in deuteriochloroform showed the following characteristic signals (δ values):- ##STR16##
